

Testosterone Undecanoate: A Comprehensive Technical Guide to its Molecular Structure and Formulation

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Compound of Interest

Compound Name: *Testosterone undecanoate*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Testosterone undecanoate is a long-acting ester of the primary male androgen, testosterone.^[1] It serves as a prodrug, being converted in the body to testosterone, the active hormone responsible for the normal growth, development, and function of male sex organs and the maintenance of secondary sex characteristics.^{[2][3]} This technical guide provides an in-depth overview of the molecular structure, formulation, and analytical methodologies related to testosterone undecanoate, intended for professionals in pharmaceutical research and development.

Molecular Structure and Physicochemical Properties

Testosterone undecanoate is chemically designated as [(8R,9S,10R,13S,14S,17S)-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] undecanoate.^{[2][4][5][6][7]} Its structure consists of the tetracyclic steroid core of testosterone esterified with undecanoic acid at the 17-beta hydroxyl group. This long fatty acid chain increases the lipophilicity of the molecule, influencing its absorption and pharmacokinetic profile.

Property	Value	Reference
Chemical Formula	C30H48O3	[1][5][6][8]
Molecular Weight	456.71 g/mol	[1][2][4][8]
IUPAC Name	[(8R,9S,10R,13S,14S,17S)-10,13-dimethyl-3-oxo-1,2,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthren-17-yl] undecanoate	[2][4][5][6][7]
CAS Number	5949-44-0	[2][6]
Appearance	White or almost white waxy crystalline powder	[5]
Melting Point	59-61°C	

Formulations of Testosterone Undecanoate

Testosterone undecanoate is available in two primary dosage forms: oral capsules and intramuscular injections. The formulation strategies for each are designed to overcome the challenges of testosterone delivery, namely poor oral bioavailability due to extensive first-pass metabolism.

Oral Formulations

Oral formulations of testosterone undecanoate are designed to be absorbed via the intestinal lymphatic system, thereby bypassing the liver and avoiding rapid degradation.[9][10][11] This is achieved by dissolving the lipophilic drug in an oily vehicle, often encapsulated in soft gelatin.

Brand Name	Dosage Strength(s)	Key Excipients	Reference
Jatenzo®	158 mg, 198 mg, 237 mg	Oleic acid, polyoxyl 40 hydrogenated castor oil (Cremophor RH 40), borage seed oil, peppermint oil, butylated hydroxytoluene. Capsule shell: gelatin, sorbitol, glycerin, purified water, iron oxide red, FD&C Yellow #6, titanium dioxide.	[5]
Andriol™ Testocaps®	40 mg	Hydrogenated castor oil, propylene glycol monolaurate. Capsule shell: gelatin, glycerol, medium chain triglycerides, lecithin, sunset yellow FCF.	[4]
Kyzatrex®	100 mg, 150 mg, 200 mg	DL-alpha-tocopheryl acetate (Vitamin E), phytosterol esters, polyoxyl 40 hydrogenated castor oil, propylene glycol monolaurate. Capsule shell: gelatin, glycerin, purified water, sorbitol, titanium dioxide.	[6][12][10][13]
Tlando®	112.5 mg	Capsule shell: black iron oxide, gelatin, titanium dioxide.	[7][14][15]

Intramuscular Injection

Intramuscular formulations provide a long-acting depot of testosterone undecanoate, from which the drug is slowly released and hydrolyzed to testosterone. This results in stable serum testosterone levels over an extended period, reducing the frequency of administration.

Brand Name	Concentration	Key Excipients	Reference
Nebido®/Aveed®	1000 mg / 4 mL (250 mg/mL)	Benzyl benzoate, refined castor oil.	[2][16]

Experimental Protocols

Purity Determination by High-Performance Liquid Chromatography (HPLC)

A stability-indicating HPLC method is crucial for quantifying testosterone undecanoate and its potential impurities.

Methodology:

- Column: YMC Pack C8 (150 mm x 4.6 mm, 5 µm) or equivalent.
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.77 g/L ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Injection Volume: 10 µL.
- Sample Preparation: Dissolve the sample in the mobile phase to a concentration of 500 ppm.

This method allows for the separation of testosterone undecanoate from its process-related impurities and degradation products.

Dissolution Testing for Oral Capsules

Dissolution testing is essential to ensure the consistent release of testosterone undecanoate from the capsule formulation.

USP Apparatus 2 (Paddle) Method:

- Apparatus: USP Apparatus 2 (Paddle).
- Rotation Speed: 75 rpm.
- Dissolution Medium: 900 mL of a suitable buffer, such as phosphate buffer pH 6.8 containing a surfactant (e.g., 0.25% sodium lauryl sulfate), to facilitate the dissolution of the lipophilic drug and vehicle.
- Temperature: $37^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$.
- Sampling Times: Defined time points to characterize the release profile.
- Analysis: The amount of dissolved testosterone undecanoate is quantified by HPLC.

Pharmacokinetic Study Protocol

Pharmacokinetic studies are vital to determine the absorption, distribution, metabolism, and excretion of testosterone undecanoate.

Study Design for Oral Formulation:

- Design: Single-dose, two-treatment, two-period crossover in vivo study.
- Subjects: Hypogonadal males with baseline serum testosterone levels below 300 ng/dL.
- Administration: Administer a single dose of the testosterone undecanoate capsule with a standardized meal.
- Blood Sampling: Collect blood samples at predefined time points (e.g., pre-dose, and at 1, 2, 4, 8, 12, 13, 14, 16, 20, and 24 hours post-dose).^[7]
- Analytes: Measure concentrations of testosterone undecanoate and its primary active metabolite, testosterone, in plasma using a validated LC-MS/MS method.

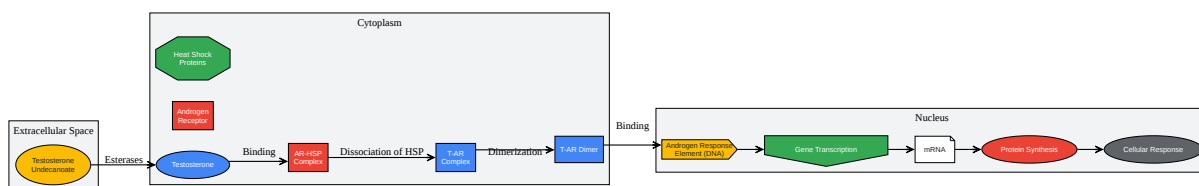
Study Design for Intramuscular Injection:

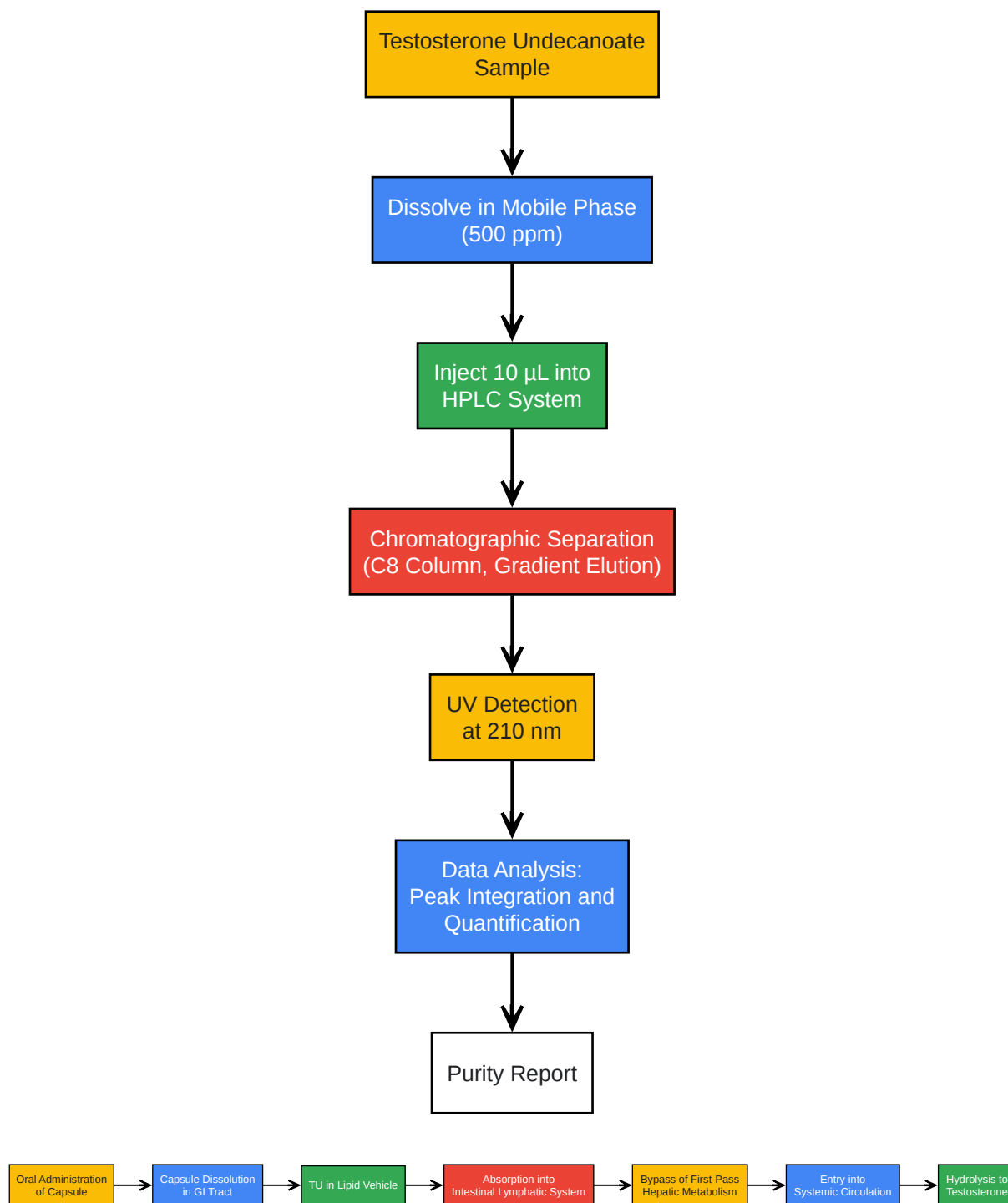
- Design: Open-label, multicenter study.
- Subjects: Hypogonadal males.
- Administration: Administer a single intramuscular injection of testosterone undecanoate (e.g., 750 mg).
- Blood Sampling: Collect blood samples at baseline, and at regular intervals (e.g., weeks 1, 4, 8, and 12) post-injection.
- Analytes: Measure serum concentrations of total testosterone, free testosterone, dihydrotestosterone (DHT), and estradiol (E2).

Signaling Pathways and Mechanism of Action

Testosterone undecanoate is a prodrug that is hydrolyzed by endogenous esterases to release testosterone. Testosterone then exerts its effects by binding to the androgen receptor (AR), a member of the nuclear receptor superfamily.

Androgen Receptor Signaling Pathway





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